

Application Notes and Protocols: Disperse Orange 30 for Inkjet Printing Inks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B15552613

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These application notes provide a comprehensive overview of the use of **Disperse Orange 30** (C.I. 11119) in the formulation of inkjet printing inks, particularly for digital textile printing on synthetic fabrics like polyester.^{[1][2][3][4]} This document outlines typical ink formulations, experimental protocols for ink preparation and characterization, and the expected performance characteristics of the resulting inks.

Overview of Disperse Orange 30

Disperse Orange 30 is a monoazo dye known for its orange to brown powder appearance.^[1] ^[2] It is primarily used for dyeing polyester fibers and fabrics due to its good sublimation and light fastness properties.^{[1][2]} Its application in inkjet printing inks allows for the digital printing of vibrant orange shades on synthetic textiles.^[5]

Table 1: Properties of **Disperse Orange 30**

Property	Value	Reference
C.I. Name	Disperse Orange 30, C.I. 11119	[1]
CAS Registry Number	12223-23-3 / 5261-31-4	[1]
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄	[1]
Molecular Weight	450.27 g/mol	[1]
Light Fastness	6	[4]
Washing Fastness (Polyester)	4-5	[4]
Sublimation Fastness	4-5	[4]
Appropriate Dyeing pH	4-7	[1][2]

Inkjet Ink Formulation

The formulation of a stable and jettable disperse inkjet ink is a multi-component system designed to meet specific physical and chemical properties. A typical water-based disperse inkjet ink formulation includes the following components:

Table 2: Typical Formulation of a Disperse Inkjet Ink

Component	Function	Typical Concentration (wt%)	Reference
Disperse Dye (e.g., Disperse Orange 30)	Colorant	0.3 - 15	[6][7]
Dispersing Agent	Prevents dye agglomeration	2 - 5	[8]
Wetting Agent/Humectant (e.g., Diethylene Glycol, Ethylene Glycol)	Prevents nozzle clogging, controls drying	5 - 25	[6]
Water-based Polymers (e.g., PVA)	Binder, improves fastness	Varies	[6][8]
Surfactant	Adjusts surface tension	0.1 - 2.0	[7]
Defoamer	Prevents foam formation	~0.5	[8]
pH Adjuster	Maintains optimal pH	~0.05	[8]
Deionized Water	Solvent	30 - 80	[6]

Experimental Protocols

Preparation of Disperse Dye Paste

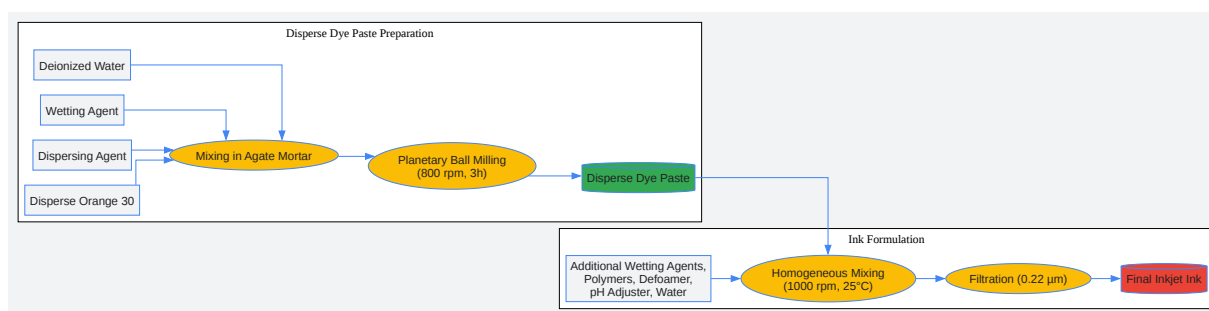
This initial step reduces the particle size of the dye to prevent nozzle clogging in the inkjet printer.

- **Mixing:** Accurately weigh and combine the disperse dye (e.g., 16.7 wt%), a dispersing agent (e.g., 9.2 wt%), a wetting agent like diethylene glycol (16.7 wt%), and deionized water (57.4 wt%) in an agate mortar.[8]
- **Milling:** Add zirconia beads (0.4–0.6 mm diameter) to the mixture.[8]

- Grinding: Perform grinding using a planetary ball mill at 800 rpm for approximately 3 hours to achieve a fine dispersion.[8]

Formulation of the Disperse Inkjet Ink

- Mixing: In a suitable vessel, combine the prepared disperse dye paste with the remaining components of the ink formulation (wetting agents, water-based polymers, defoamer, pH adjuster, and the remaining deionized water) under constant stirring at approximately 1000 rpm at 25°C until a homogeneous dispersion is achieved.[8]
- Filtration: Filter the resulting ink through a 0.22 µm membrane filter using a vacuum pump to remove any remaining large particles.[8]



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Workflow for **Disperse Orange 30** Inkjet Ink Preparation.

Characterization of the Inkjet Ink

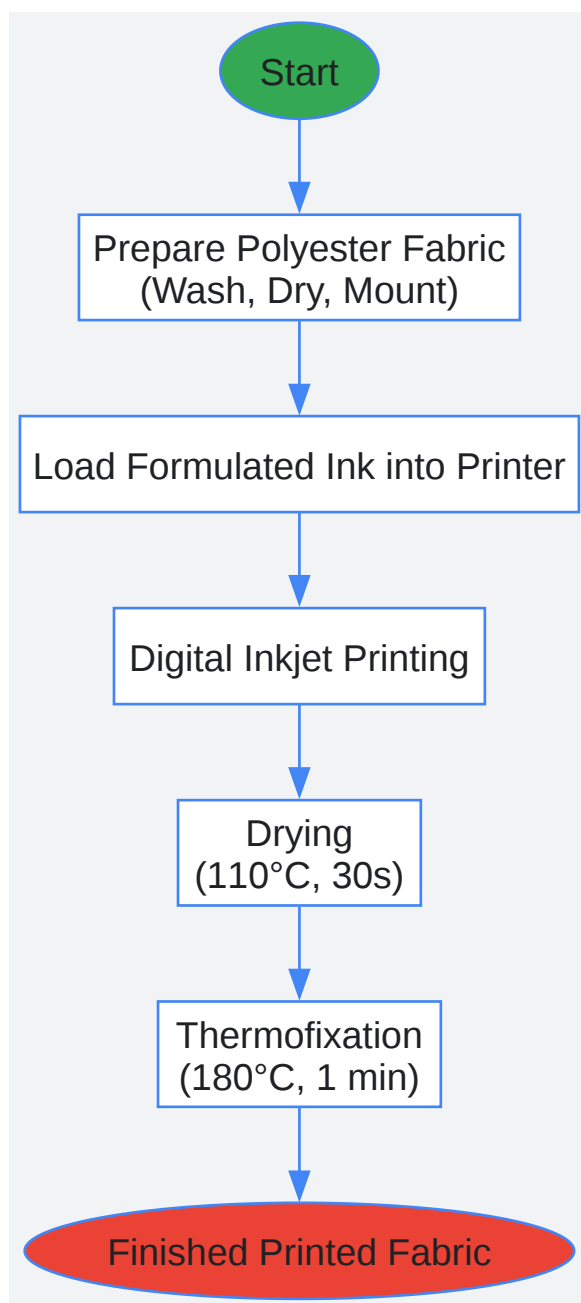
To ensure the suitability of the formulated ink for inkjet printing, several key parameters must be evaluated.

Table 3: Key Ink Characterization Parameters and Methods

Parameter	Method	Typical Values for Disperse Inks	Reference
Particle Size	Dynamic Light Scattering (DLS)	< 200 nm	[5]
Viscosity	Rotational Viscometer	2.2 - 3.2 mPa·s	[6]
Surface Tension	Automatic Surface Tension Meter (De Nouy ring method)	30 - 60 mN/m	[9]
pH	pH Meter	7.0 - 9.0	[10]
Conductivity	Conductivity Meter	Varies	[9]

Digital Textile Printing and Fixation

- **Fabric Preparation:** Polyester fabrics should be washed with a commercial detergent, rinsed, and dried. For stable feeding into the printer, the fabric can be mounted on a backing sheet. [8]
- **Printing:** The formulated ink is loaded into a compatible inkjet printer (e.g., an Epson R230). [8] Test patterns are then printed onto the prepared polyester fabric.
- **Thermofixation:** The printed fabric is first dried in a hot air oven at 110°C for 30 seconds, followed by a post-treatment at 180°C for 1 minute to fix the dye to the fabric.[8]



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Digital Textile Printing and Fixation Process.

Performance Evaluation

The quality of the printed fabric is assessed based on its color strength and fastness properties.

Color Strength

The color strength (K/S value) can be measured using a spectrophotometer. Higher K/S values indicate a stronger color yield on the fabric.

Fastness Properties

The fastness of the printed fabric to washing, rubbing, and light should be evaluated according to standard ISO or AATCC methods. **Disperse Orange 30** generally exhibits good to excellent fastness properties on polyester.

Table 4: Fastness Ratings for **Disperse Orange 30** on Polyester

Fastness Test	Rating
Washing (Staining)	4-5
Washing (Fading)	5
Light	5
Perspiration (Staining)	5
Perspiration (Fading)	5
Ironing (Staining)	4-5
Ironing (Fading)	4-5

(Based on ISO and AATCC standards, where 5 is excellent)

Conclusion

Disperse Orange 30 is a suitable colorant for formulating water-based inkjet inks for digital textile printing on polyester. By following the detailed protocols for ink preparation and characterization, it is possible to produce a stable and high-performing orange ink. The resulting prints are expected to exhibit good color strength and excellent fastness properties, making this dye a viable option for various textile applications.

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